

Technical Guide: Storage and Handling of Bromo-PEG7-alcohol

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Compound of Interest

Compound Name: Bromo-PEG7-alcohol

Cat. No.: B8096006

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For Researchers, Scientists, and Drug Development Professionals

This guide provides in-depth technical recommendations for the proper storage and handling of **Bromo-PEG7-alcohol** (CAS No. 86220-35-1). Adherence to these guidelines is crucial for maintaining the compound's purity, stability, and ensuring safety in the laboratory.

Introduction

Bromo-PEG7-alcohol is a hydrophilic polyethylene glycol (PEG) linker. It possesses a terminal hydroxyl group and a bromide group.^[1] The PEG chain enhances solubility in aqueous media, while the bromide serves as an excellent leaving group for nucleophilic substitution reactions, making it a versatile tool in bioconjugation, drug delivery systems, and the synthesis of PROTACs.^{[1][2]} The hydroxyl group allows for further chemical modifications.^[1] Proper storage and handling are paramount to prevent degradation and ensure the integrity of this bifunctional molecule.

Physicochemical Data

A summary of the key physical and chemical properties of **Bromo-PEG7-alcohol** is presented below.

| Property | Value | Source |
|-------------------|--|--------------------------|
| CAS Number | 86220-35-1 | BroadPharm[1], ChemScene |
| Molecular Formula | C ₁₄ H ₂₉ BrO ₇ | ChemScene |
| Molecular Weight | 389.28 g/mol | ChemScene |
| Purity | ≥98% | ChemScene |
| Appearance | Liquid | ChemicalBook |
| Color | Colorless to light yellow | ChemicalBook |

Storage Recommendations

To prevent degradation, **Bromo-PEG7-alcohol** must be stored under specific conditions. The primary concerns are temperature, moisture, and light. Conflicting storage temperatures are reported by various suppliers, likely reflecting differing stability assessments for short-term versus long-term storage. A conservative approach, detailed below, is recommended.

| Storage Condition | Recommendation | Rationale & Cited Sources |
|--------------------|--|---|
| Long-Term Storage | -20°C | Recommended for periods of months to years to minimize degradation. This is a common recommendation for similar, less stable PEG derivatives. (BroadPharm; Analogy to Bromo-PEG6-alcohol, MedKoo Biosciences) |
| Short-Term Storage | 2°C to 8°C | Suitable for periods of days to weeks. This temperature range is recommended by multiple suppliers. (ChemScene, ChemicalBook; Analogy to Bromo-PEG11-alcohol, BOC Sciences) |
| Atmosphere | Store under an inert atmosphere (e.g., Argon or Nitrogen). | The compound should be kept dry to prevent hydrolysis of the bromide group. |
| Container | Keep in a tightly sealed container. | Prevents exposure to moisture and atmospheric contaminants. |
| Light Exposure | Protect from light. | Recommended for similar PEG compounds to prevent light-induced degradation. (Analogy to Bromo-PEG2-alcohol, Biopharma PEG) |

Handling and Safety Precautions

Bromo-PEG7-alcohol is intended for research use only. While a specific Safety Data Sheet (SDS) with comprehensive hazard information is not publicly available from all suppliers, standard laboratory safety practices for handling chemical reagents should be strictly followed.

Personal Protective Equipment (PPE)

When handling **Bromo-PEG7-alcohol**, the following PPE should be worn:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any potential vapors.

General Handling Practices

- Avoid direct contact with skin, eyes, and clothing.
- Prevent inhalation of any mists or vapors.
- After handling, wash hands thoroughly.
- The compound is typically shipped at ambient temperature, which is considered acceptable for the short duration of transit. (BroadPharm)

Solubility

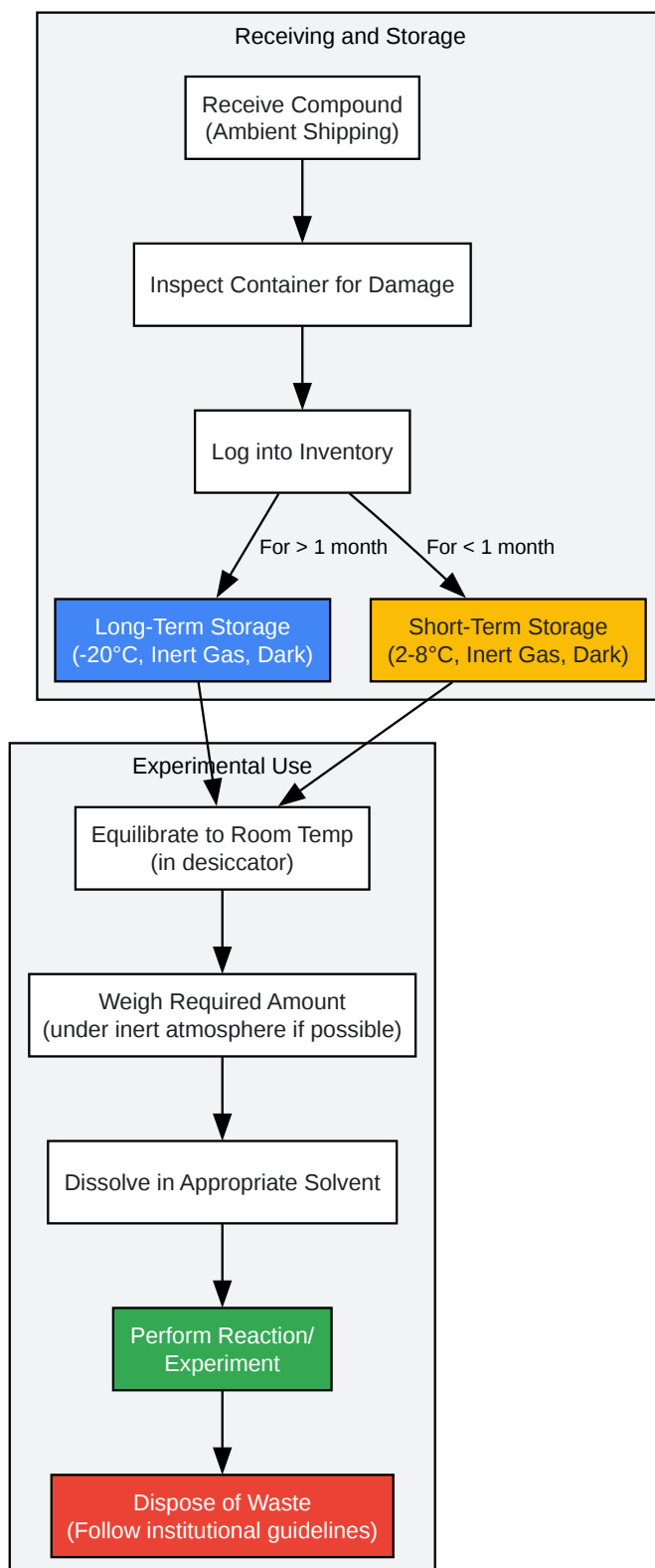
The hydrophilic nature of the PEG chain imparts solubility in aqueous solutions and polar organic solvents. Specific solubility data is limited, but qualitative information for analogous compounds is available.

| Solvent | Solubility | Source |
|---------------------------|------------|--|
| Dichloromethane (DCM) | Soluble | BroadPharm (for Bromo-PEG5-alcohol) |
| Dimethyl sulfoxide (DMSO) | Soluble | MedKoo Biosciences (for a tBu-protected Bromo-PEG2 derivative) |

It is recommended to perform small-scale solubility tests in the desired solvent before proceeding with larger-scale experiments.

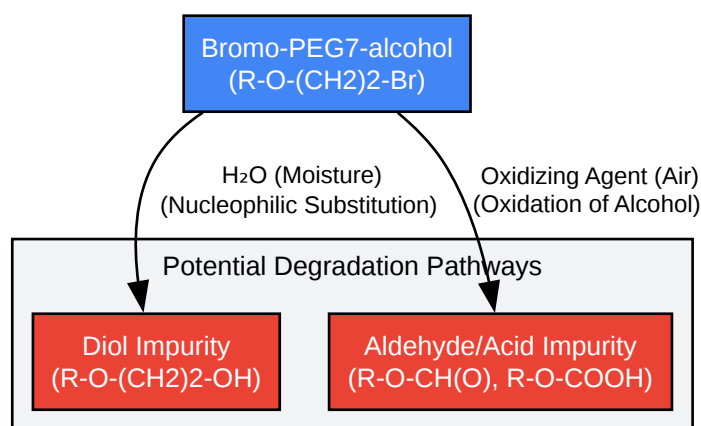
Experimental Workflow and Logic

The following diagrams illustrate the recommended workflow for handling **Bromo-PEG7-alcohol** and the potential chemical pathways leading to its degradation.



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Caption: Workflow for **Bromo-PEG7-alcohol** from receipt to disposal.



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References

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